

DPM-1001: A Comparative Guide to In Vitro Copper Chelation

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Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in vitro copper chelation capabilities of **DPM-1001** against other established copper chelators. The information presented herein is supported by experimental data to aid in the evaluation of **DPM-1001** for research and development purposes.

Executive Summary

DPM-1001 has been identified as a potent and highly selective copper chelator with a strong binding affinity, as demonstrated by in vitro studies.^{[1][2]} Its mechanism of action involves a specific chemical moiety responsible for copper binding, while another part of the molecule confers its high selectivity for copper over other metal ions. This guide will delve into the quantitative data available for **DPM-1001** and compare it with alternative copper chelators, namely the clinically used drug Trientine and a class of naturally occurring compounds known as flavonoids.

Quantitative Comparison of Copper Chelation

The efficacy of a chelator is often quantified by its binding affinity to the target ion. For **DPM-1001**, this has been determined using a radiolabeled copper binding assay.

Table 1: In Vitro Copper Chelation Profile of **DPM-1001**

Compound	Assay Method	Parameter	Value
DPM-1001	Radiolabeled Copper (⁶⁴ Cu) Binding	K _d	75 nM

K_d (Dissociation Constant): A lower K_d value indicates a higher binding affinity.

For a comparative perspective, the following table presents data for **DPM-1001** alongside other copper chelators. It is important to note that the experimental methods used to evaluate these compounds differ, which may influence the resulting values.

Table 2: Comparative In Vitro Copper Chelation Data

Compound	Assay Method	Parameter	Value/Observation
DPM-1001	Radiolabeled Copper (⁶⁴ Cu) Binding	K _d	75 nM
Trientine	Spectrophotometry (Hematoxylin assay)	ER ₅₀	Less potent than some flavonoids under acidic conditions, but effective at physiological pH. [3] [4] [5] [6] [7]
3-Hydroxyflavone	Spectrophotometry (Hematoxylin assay)	ER ₅₀	More potent than Trientine in acidic environments. [3] [4] [5] [6] [7]
Kaempferol	Spectrophotometry (Hematoxylin assay)	ER ₅₀	More potent than Trientine in acidic environments. [3] [4] [5] [6] [7]
Baicalein	Spectrophotometry (Hematoxylin assay)	ER ₅₀	More potent than Trientine in acidic environments. [3] [4] [5] [6] [7]

ER₅₀: The effective ratio of chelator to copper that results in 50% chelation. A lower ER₅₀ indicates higher efficiency.

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of experimental findings. Below are outlines of the key experimental approaches used to assess copper chelation.

Spectrophotometric Assay for Copper Chelation (e.g., Hematoxylin Assay)

This method relies on a colorimetric indicator to quantify the amount of free copper ions in a solution after the addition of a chelating agent.

Principle: A chelating agent will bind to copper ions (Cu^{2+}), preventing them from reacting with a colorimetric indicator (e.g., hematoxylin). The reduction in the color intensity of the copper-indicator complex is proportional to the chelation capacity of the test compound.

Materials:

- Test compound (e.g., flavonoids)
- Copper sulfate (CuSO_4) solution
- Hematoxylin solution
- Buffer solutions (for pH control)
- Spectrophotometer

Procedure:

- Preparation of Solutions: Prepare stock solutions of the test compound, CuSO_4 , and hematoxylin in appropriate solvents.
- Reaction Mixture: In a microplate well or cuvette, mix the test compound at various concentrations with a fixed concentration of CuSO_4 in a buffered solution.
- Incubation: Allow the mixture to incubate for a specified period (e.g., 2 minutes) to allow for the chelation reaction to occur.
- Addition of Indicator: Add the hematoxylin solution to the mixture. The non-chelated copper ions will form a colored complex with hematoxylin.
- Spectrophotometric Measurement: After a short incubation period (e.g., 3-4 minutes), measure the absorbance of the solution at a specific wavelength (e.g., 590-610 nm,

depending on the pH).^{[3][4][5][6][7]}

- Data Analysis: The percentage of copper chelated is calculated by comparing the absorbance of the samples with a control (containing copper and indicator but no chelator). The ER₅₀ value can then be determined.

Radiolabeled Copper (⁶⁴Cu) Binding Assay

This highly sensitive method directly measures the binding of a chelator to radioactive copper ions.

Principle: The test compound is incubated with a known amount of radiolabeled copper (⁶⁴Cu). The amount of ⁶⁴Cu bound to the compound is then separated from the unbound ⁶⁴Cu and quantified using a radiation detector. This allows for the calculation of the dissociation constant (K_d).

Materials:

- Test compound (e.g., **DPM-1001**)
- Radiolabeled copper (⁶⁴CuCl₂)
- Buffer solution
- Separation method (e.g., size exclusion chromatography or filtration)
- Radiation counter (e.g., gamma counter)

Procedure Outline:

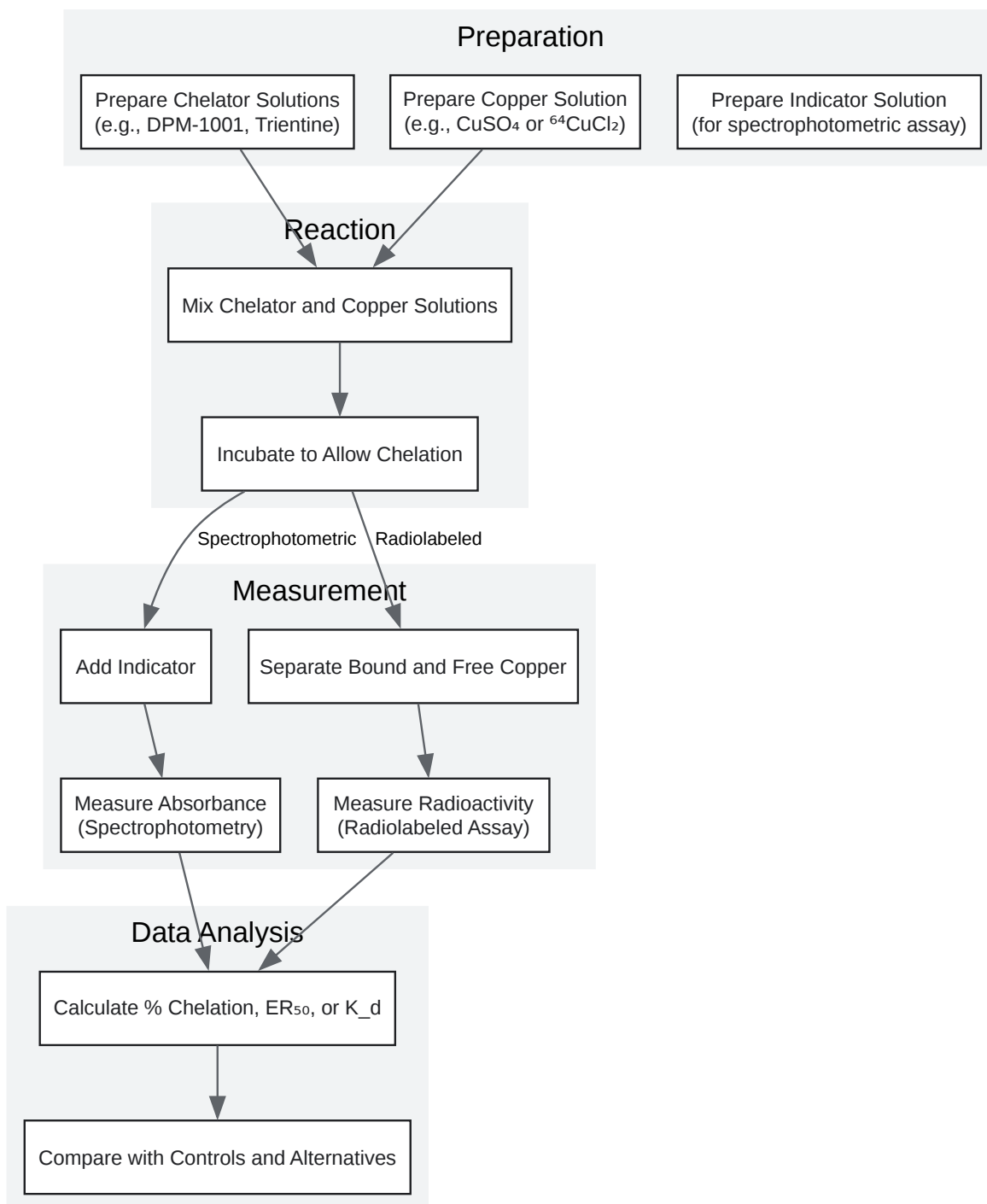
- Incubation: A constant concentration of the test compound is incubated with varying concentrations of ⁶⁴CuCl₂ in a buffered solution.
- Equilibration: The mixture is allowed to reach binding equilibrium.
- Separation: The bound complex (e.g., **DPM-1001**-⁶⁴Cu) is separated from the free ⁶⁴Cu.
- Quantification: The radioactivity of the bound and/or free fractions is measured.

- Data Analysis: The data is analyzed using saturation binding kinetics to determine the K_d .

Visualizations

Experimental Workflow for In Vitro Copper Chelation Assay

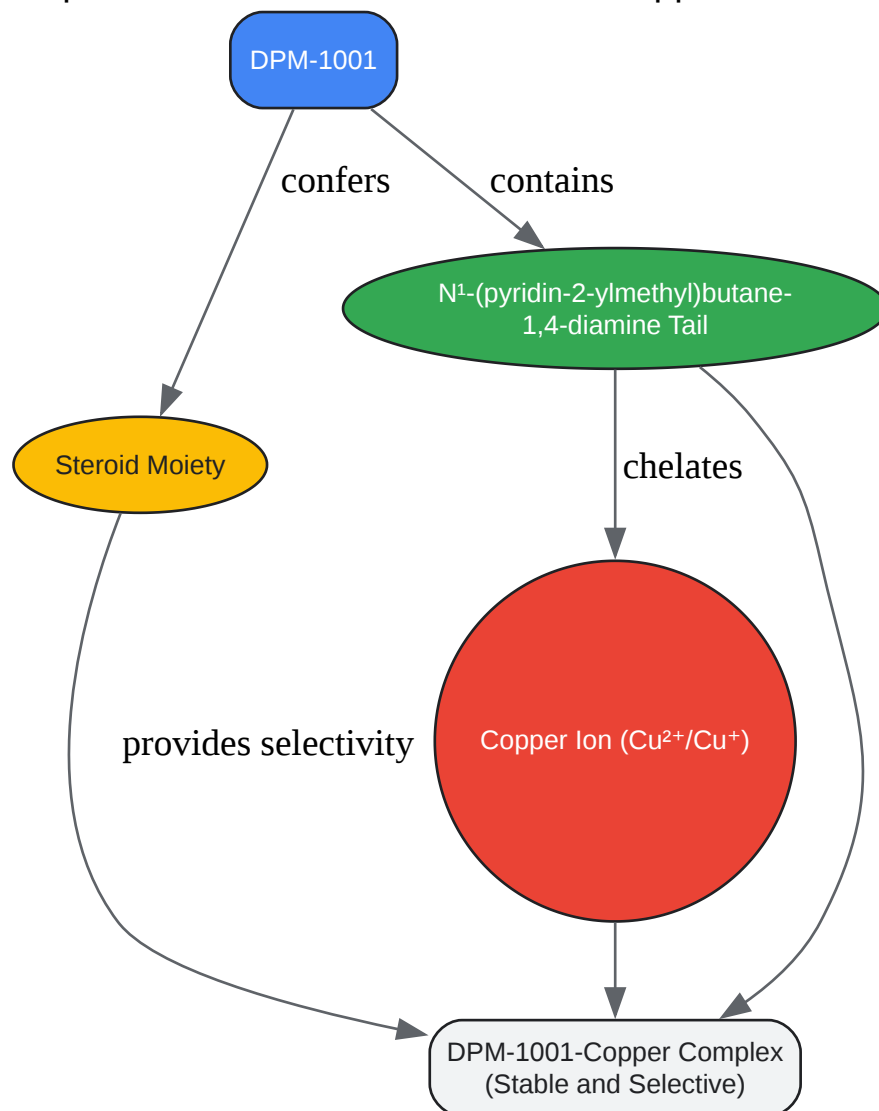
Experimental Workflow: In Vitro Copper Chelation Assay

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Caption: Workflow for in vitro copper chelation assays.

Proposed Mechanism of DPM-1001 Copper Chelation

Proposed Mechanism of DPM-1001 Copper Chelation



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